

A Comprehensive Technical Guide to Lithium Myristate: From Discovery to Modern Applications

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Compound of Interest

Compound Name: *Lithium myristate*

Cat. No.: B1629786

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Introduction

Lithium myristate, the lithium salt of myristic acid (tetradecanoic acid), is a chemical compound with the formula C14H27LiO2.^{[1][2]} It belongs to the class of metal soaps, which are metallic salts of fatty acids. This white solid is formed by the ionic bond between a lithium cation (Li⁺) and a myristate anion (C14H27O2⁻).^[1] Historically significant within the broader development of lithium-based greases, **lithium myristate** has found contemporary applications in diverse fields, including cosmetics, industrial manufacturing, and polymer science. This technical guide provides an in-depth exploration of its discovery, history, physicochemical properties, synthesis protocols, and key applications, tailored for researchers, scientists, and professionals in drug development.

Historical Context and Discovery

The history of **lithium myristate** is intrinsically linked to the broader story of lithium and its derivatives. The element lithium was first identified in 1817 by Swedish chemist Johan August Arfwedson from the mineral petalite.^{[3][4][5]} However, it was not until the 1940s, during World War II, that the first major application of lithium emerged in the form of high-temperature lithium greases for aircraft engines.^{[3][4]}

These greases were formulated using lithium soaps, such as lithium stearate and, by extension, other fatty acid salts like **lithium myristate**. The key advantage of lithium soaps was

their high melting point and lower corrosiveness compared to calcium-based soaps, as well as superior water resistance compared to sodium-based alternatives.^{[3][6]} An early method for preparing lithium soaps involved adding a calculated amount of lithium acetate to an ethanol solution of the respective fatty acid, as demonstrated by Ralston.^[7] This pioneering work laid the foundation for the synthesis and application of a range of lithium soaps, including **lithium myristate**. While a specific date for the first synthesis of isolated **lithium myristate** is not prominently documented, its development was a natural progression within the mid-20th-century research into lithium-based lubricants.

Physicochemical Properties

Lithium myristate is a white solid at room temperature with solubility in water.^{[1][8]} Its properties are a direct result of its molecular structure, which combines a 14-carbon saturated fatty acid tail with an ionic lithium head.^[1]

Property	Value	Reference(s)
Molecular Formula	C14H27LiO2	[1][2]
Molecular Weight	234.30 g/mol	[1][2][9]
IUPAC Name	Lithium tetradecanoate	[9][10]
CAS Registry Number	20336-96-3	[1][9]
Appearance	Solid	[1][10]
Melting Point	223.6-224.2 °C	[7]
220-221 °C	[10]	
Boiling Point (est.)	319.60 °C @ 760 mm Hg	[1][8][10]
Solubility (est.)	405.2 mg/L in water @ 25 °C	[8]
Vapor Pressure (est.)	0.000139 mmHg @ 25 °C	[1][8]
SMILES Notation	[Li+].CCCCCCCCCCCCC(=O)[O-]	[1][9]
InChI Identifier	InChI=1S/C14H28O2.Li/c1-2-3-4-5-6-7-8-9-10-11-12-13-14(15)16;/h2-13H2,1H3,(H,15,16);/q;+1/p-1	[1][9]

Experimental Protocols: Synthesis of Lithium Myristate

The synthesis of **lithium myristate** can be achieved through a straightforward acid-base neutralization reaction between myristic acid and a lithium base, such as lithium hydroxide.

Objective: To synthesize **lithium myristate** from myristic acid and lithium hydroxide.

Materials:

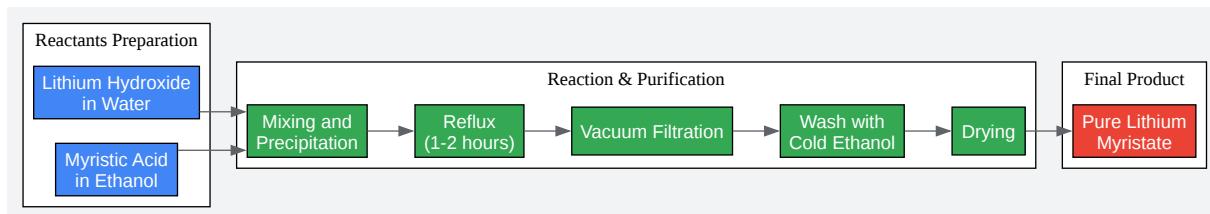
- Myristic Acid (C14H28O2)

- Lithium Hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$)
- Ethanol (95%)
- Deionized Water
- Magnetic stirrer and stir bar
- Heating mantle
- Round-bottom flask
- Condenser
- Buchner funnel and filter paper
- Drying oven

Methodology:

- Dissolution of Reactant: In a round-bottom flask, dissolve a specific molar amount of myristic acid in a sufficient volume of 95% ethanol with gentle heating and stirring. For example, use 22.84 g (0.1 mol) of myristic acid.
- Preparation of Lithium Hydroxide Solution: In a separate beaker, dissolve a stoichiometric equivalent of lithium hydroxide monohydrate in a minimal amount of deionized water. For 0.1 mol of myristic acid, use 4.20 g (0.1 mol) of $\text{LiOH}\cdot\text{H}_2\text{O}$.
- Reaction: Slowly add the aqueous lithium hydroxide solution to the ethanolic solution of myristic acid while stirring continuously. The mixture will become cloudy as the **lithium myristate** salt precipitates.
- Completion of Reaction: Attach a condenser to the flask and reflux the mixture for 1-2 hours to ensure the reaction goes to completion.
- Isolation of Product: After reflux, allow the mixture to cool to room temperature. The precipitated **lithium myristate** can be collected by vacuum filtration using a Buchner funnel.

- Purification: Wash the collected solid product with cold ethanol to remove any unreacted starting materials or impurities.
- Drying: Dry the purified **lithium myristate** in a drying oven at a temperature below its melting point (e.g., 80-100 °C) until a constant weight is achieved.



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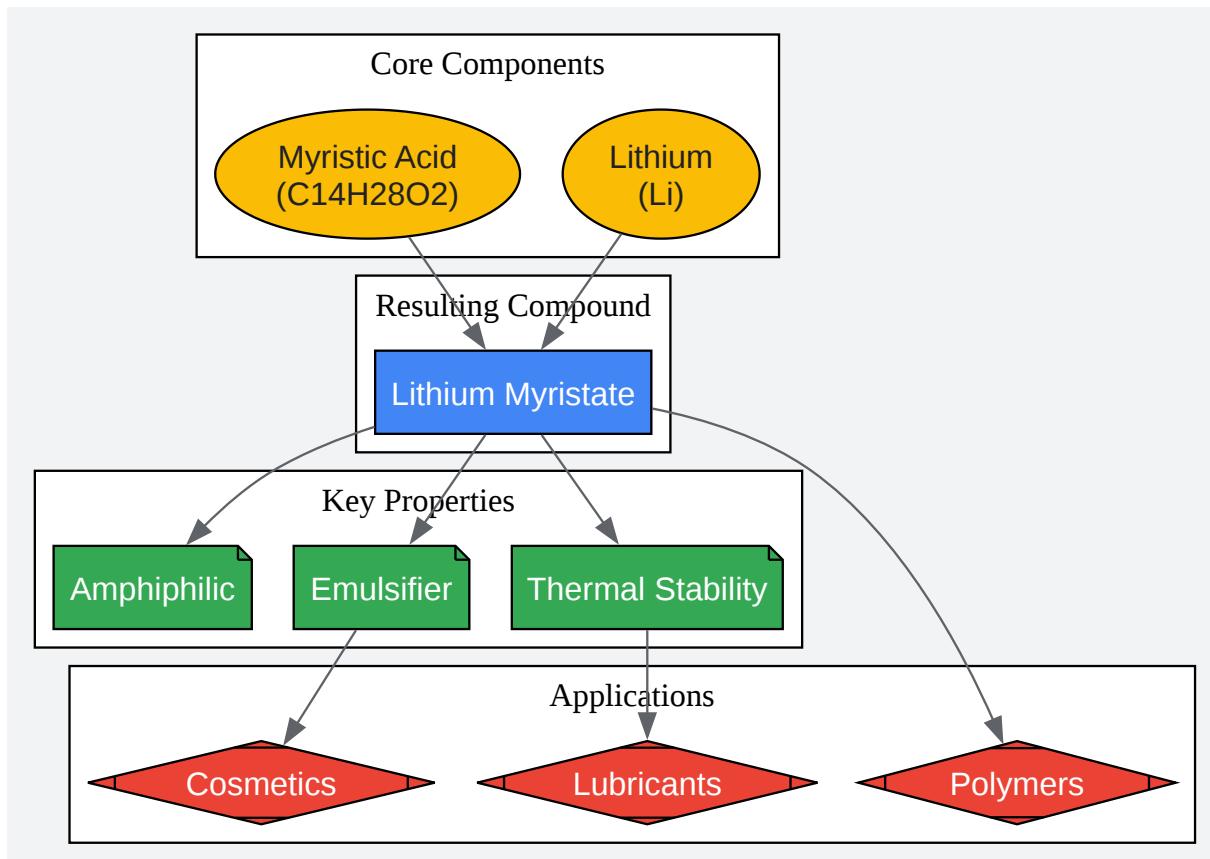
Caption: Experimental workflow for the synthesis of **lithium myristate**.

Applications

Lithium myristate's utility stems from its amphiphilic nature, possessing both a hydrophilic (lithium salt) head and a lipophilic (fatty acid) tail. This structure makes it an effective surface-active agent.

- Cosmetics and Personal Care: A primary application is as an emulsifier in cosmetic formulations such as creams and lotions.[1][11] It stabilizes oil-in-water or water-in-oil mixtures, preventing them from separating and ensuring a consistent product texture.[11] As an anionic surfactant, it also enhances the cleansing properties of products by reducing surface tension.[1]
- Industrial Surfactant: In industrial settings, **lithium myristate** functions as a dispersing and emulsifying agent.[1]
- Lubricants: As a component of the lithium soap family, it contributes to the thickening structure of lubricating greases, providing thermal stability and resistance to water.[3][6]

- Polymer Manufacturing: The compound is approved as a stabilizer in polypropylene and its copolymers intended for use in food contact materials, as noted in Food Contact Substance Notifications (FCN) from the FDA.[1][8]



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Caption: Relationships of **lithium myristate**'s components, properties, and applications.

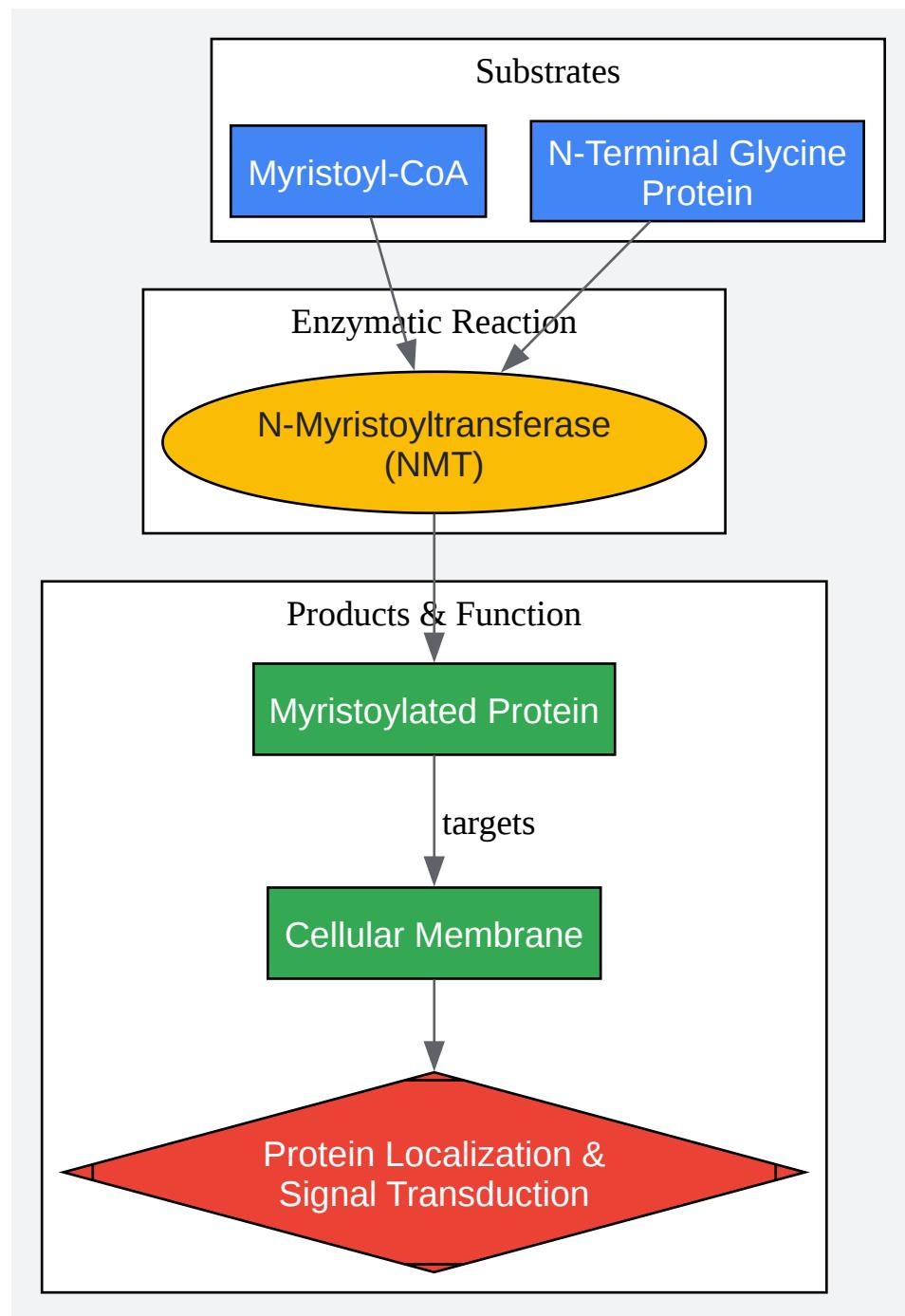
Biological Relevance of the Myristate Moiety

While **lithium myristate** itself is primarily used in industrial and cosmetic applications, the myristate component (myristic acid) is a naturally occurring saturated fatty acid involved in critical biological processes. The most significant of these is N-myristoylation, a post-translational modification where myristic acid is covalently attached to the N-terminal glycine residue of many eukaryotic and viral proteins.

This lipid modification is crucial for:

- Protein Targeting: Myristylation enhances the affinity of proteins for cellular membranes, facilitating their localization to specific subcellular compartments like the plasma membrane or endoplasmic reticulum.
- Signal Transduction: Many key signaling proteins, including protein kinases (e.g., Src family kinases) and G-protein alpha subunits, require myristylation for proper function and participation in signaling cascades.
- Structural Stability: The attachment of the fatty acid can influence protein conformation and stability.

Disruption of N-myristylation has been implicated in various diseases, making the enzymes involved, such as N-myristoyltransferase (NMT), attractive targets for drug development in fields like oncology and infectious diseases.



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Caption: Simplified overview of the N-myristoylation signaling pathway.

Conclusion

From its origins in the development of high-performance lubricants to its current role in cosmetics and polymer science, **lithium myristate** has proven to be a versatile and valuable

chemical compound. Its history reflects the broader technological advancements driven by the unique properties of lithium salts. The combination of a stable hydrocarbon chain and a reactive metal cation provides a foundation for its efficacy as an emulsifier, stabilizer, and structural agent. For researchers and developers, understanding the fundamental chemistry and historical context of **lithium myristate** provides a strong basis for innovating new applications and improving existing formulations across a wide range of industries.

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